

Technical Support Center: Stability & Handling of MRS 2211

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Compound of Interest

Compound Name: MRS 2211

Cat. No.: B1489678

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Topic: Stability of **MRS 2211** in Different Cell Culture Media Role: Senior Application Scientist
Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary & Compound Profile

MRS 2211 is a selective, competitive antagonist of the P2Y₁₃ receptor (a G-protein coupled receptor activated by ADP).[1] Unlike many hydrophobic pharmacological tools, **MRS 2211** is a nucleotide derivative (specifically a pyridoxal-5'-phosphate analogue), which confers distinct solubility and stability properties that differ from standard small molecules.

Quick Reference Dashboard

Parameter	Specification
Chemical Name	2-[(2-Chloro-5-nitrophenyl)azo]-5-hydroxy-6-methyl-3-[(phosphonoxy)methyl]-4-pyridinecarboxaldehyde disodium salt
Molecular Weight	474.66 g/mol
Primary Target	P2Y13 Receptor (pIC50 = 5.[2]97)
Solubility (Water)	High (~33 mg/mL or 70 mM)
Solubility (DMSO)	Soluble (up to 100 mM)
Critical Vulnerability	Phosphatase Hydrolysis (Serum), Photodegradation (Light)
Storage (Solid)	-20°C, Desiccated, Protected from Light

Critical Handling & Stability FAQs

Q1: Should I dissolve MRS 2211 in Water or DMSO for cell culture stocks?

Recommendation: Sterile Water is preferred for most cell culture applications, though DMSO is acceptable.

- The Science: **MRS 2211** is a disodium salt with a phosphate group, rendering it highly hydrophilic. Unlike many lipophilic inhibitors (e.g., MRS 2179), it dissolves readily in water up to 70 mM [1].
- Why Water? Using water eliminates the "DMSO effect"—cellular toxicity or membrane permeabilization caused by DMSO concentrations >0.1%. This is particularly crucial in calcium signaling assays (e.g., FLIPR) where solvent artifacts can mask subtle P2Y13 responses.
- Protocol:
 - Dissolve powder in sterile, nuclease-free water to 10 mM.

- Filter sterilize using a 0.22 μm PVDF or PES syringe filter (Nylon can bind some charged molecules).
- Aliquot and freeze at -20°C immediately.

Q2: Is MRS 2211 stable in DMEM or RPMI containing 10% FBS?

Warning: Stability is compromised in non-heat-inactivated serum.

- The Mechanism: **MRS 2211** contains a phosphonoxy (phosphate ester) group essential for its mimicry of ADP. Fetal Bovine Serum (FBS) contains active Alkaline Phosphatases (ALP) and other ecto-nucleotidases unless specifically heat-inactivated. These enzymes can hydrolyze the phosphate group, potentially converting **MRS 2211** into a dephosphorylated metabolite with altered or lost affinity for the P2Y₁₃ receptor [2].
- Best Practice:
 - Short Assays (<2 hours): Standard media with 10% FBS is generally acceptable if prepared fresh.
 - Long Assays (>24 hours): Use Heat-Inactivated FBS (HI-FBS) or serum-free media to prevent hydrolytic degradation.
 - Self-Validation: If you observe a loss of potency over a 24-hour incubation, spike fresh **MRS 2211** into the media. If activity is restored, your compound degraded.

Q3: Why did the solution change color? (Light Sensitivity)

Immediate Action: Discard the solution if significant color bleaching or shifting is observed.

- The Science: The core structure of **MRS 2211** is based on Pyridoxal-5'-phosphate (PLP) linked via an azo bond to a nitrophenyl ring.
 - Azo Linkage: Azo compounds are susceptible to cis-trans photo-isomerization or irreversible photobleaching under UV/visible light.

- PLP Core: Pyridoxal phosphate itself is photosensitive and degrades into inactive species (e.g., 4-pyridoxic acid) upon light exposure [3].
- Troubleshooting: Always handle **MRS 2211** in amber tubes or wrap tubes in aluminum foil. Avoid leaving culture plates on the bench under fluorescent lights for extended periods.

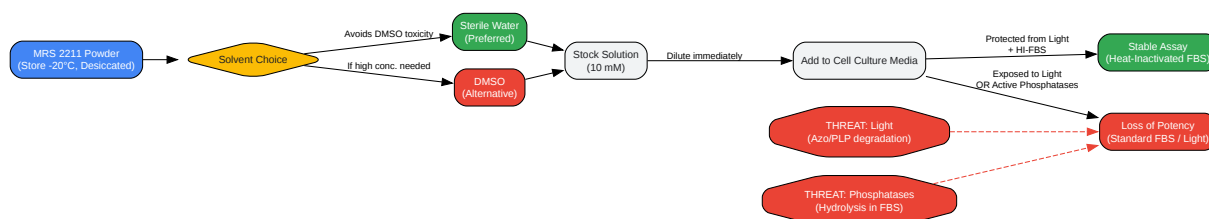
Q4: I see a precipitate when adding the stock to my media. What happened?

Diagnosis: Likely a "Salting Out" effect or Calcium interaction.

- Cause: While **MRS 2211** is water-soluble, it is a polysulfonated/phosphorylated anion. In media with high calcium concentrations (like DMEM) or high ionic strength, rapid addition of a high-concentration stock (e.g., 50 mM) can cause transient local precipitation (calcium-phosphate complexes).
- Solution:
 - Lower Stock Concentration: Use a 10 mM stock instead of 50 mM.
 - Serial Dilution: Dilute the stock 1:10 in PBS before adding to the final media. This "steps down" the concentration gradient.
 - Vortexing: Vortex the media rapidly while adding the compound dropwise.

Visual Troubleshooting Guide

The following diagram illustrates the decision logic for solvent selection and the environmental threats to **MRS 2211** stability.



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Caption: Workflow for **MRS 2211** preparation highlighting critical stability checkpoints (Light and Serum Phosphatases).

Step-by-Step Preparation Protocol

Protocol A: Preparation of 10 mM Aqueous Stock (Recommended)

- Calculate: For 10 mg of **MRS 2211** (MW: 474.66), add 2.10 mL of sterile water.
- Dissolve: Vortex gently. The solution should turn bright orange/red. Ensure no particulate matter remains.
- Sterilize: Pass through a 0.22 μm PES syringe filter into a sterile, amber microcentrifuge tube.
- Aliquot: Dispense into 50 μL aliquots to avoid freeze-thaw cycles.
- Store: Store at -20°C . Shelf life: 1 month at -20°C ; 6 months at -80°C .

Protocol B: Working Solution for Cell Treatment

- Thaw: Thaw one aliquot of 10 mM stock on ice in the dark.

- Dilute:
 - Target: 10 μ M final concentration.
 - Step: Dilute 1 μ L of stock into 1 mL of pre-warmed (37°C) culture media.
- Mix: Invert the tube gently. Do not vortex vigorously if the media contains high protein (frothing).
- Apply: Add to cells immediately. Do not store the diluted working solution.

References

- Kim, Y.C., et al. (2005). Synthesis of pyridoxal phosphate derivatives with antagonist activity at the P2Y13 receptor. *Biochemical Pharmacology*, 70(2), 266-274. Available at: [[Link](#)]
- U.S. National Library of Medicine. Pyridoxal Phosphate Stability. PubChem Database. Available at: [[Link](#)]

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Sources

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- 2. Tocris Bioscience MRS 2211 50 mg | Buy Online | Tocris Bioscience™ | Fisher Scientific [[fishersci.com](https://www.fishersci.com)]
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